

# Navigating the Synthesis Landscape: A Technical Safety Guide to 1-Bromo-3-propylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-3-propylbenzene

Cat. No.: B1339706

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Bromo-3-propylbenzene** is a halogenated aromatic compound that serves as a key intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its unique structure allows for a variety of chemical transformations, making it a valuable building block for complex molecular architectures. However, like many reactive intermediates, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety data associated with **1-Bromo-3-propylbenzene**, grounded in authoritative sources, to empower researchers with the knowledge needed for its safe and effective use.

## Section 1: Chemical and Physical Identity


A foundational aspect of chemical safety is the unambiguous identification of the substance. **1-Bromo-3-propylbenzene** is recognized by several identifiers across scientific and regulatory databases.

Property	Value	Source
IUPAC Name	1-bromo-3-propylbenzene	[1]
CAS Number	19829-32-4	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Br	[1][2][3]
Molecular Weight	199.09 g/mol	[1][2][4]
Boiling Point	96-100 °C (at 17 Torr)	[2]
Density	~1.284 g/cm <sup>3</sup> (Predicted)	[2]
Canonical SMILES	<chem>CCCC1=CC(=CC=C1)Br</chem>	[2][3]
InChIKey	CXRVLYOHAQORCT- UHFFFAOYSA-N	[1][3][5]

## Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Bromo-3-propylbenzene** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.[1]

GHS Pictogram:

 alt text

Signal Word: Warning[1][4]

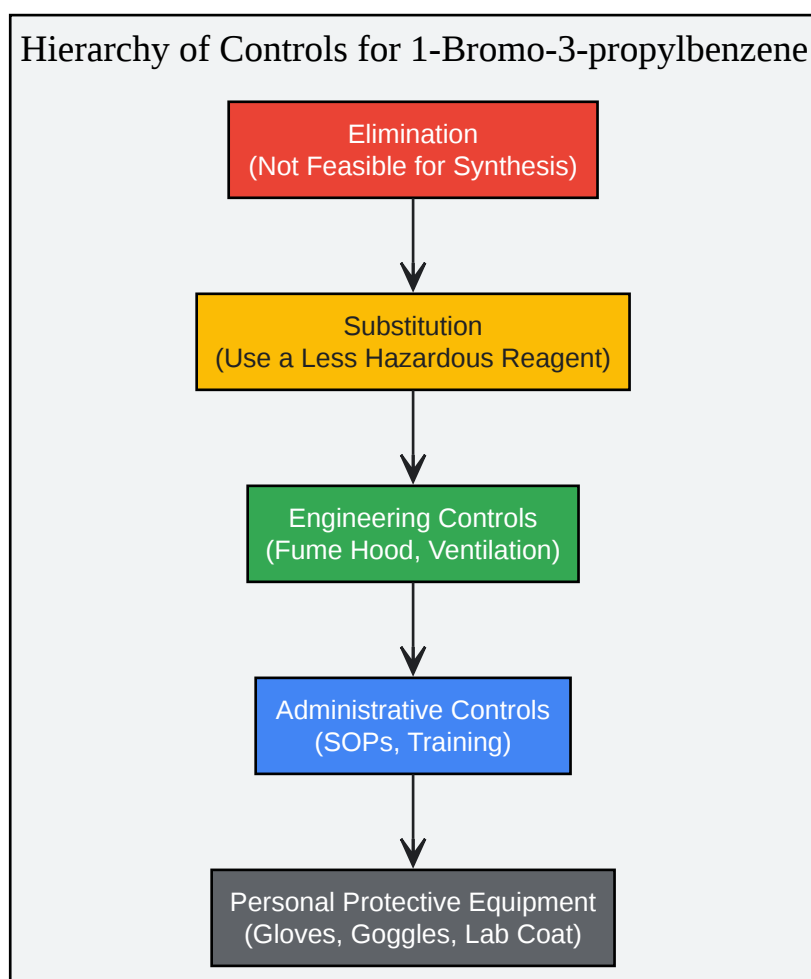
Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

These classifications indicate that the substance can cause reversible inflammatory effects upon contact with the skin, eyes, and respiratory tract. The causality behind this irritation lies in the chemical's ability to interact with and disrupt the biological tissues at the point of contact.

## Section 3: The Hierarchy of Controls for Safe Handling

To mitigate the risks associated with **1-Bromo-3-propylbenzene**, a systematic approach to exposure control is essential. The hierarchy of controls, a fundamental concept in industrial hygiene, prioritizes the most effective measures.



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Caption: Hierarchy of Controls for Exposure Prevention.

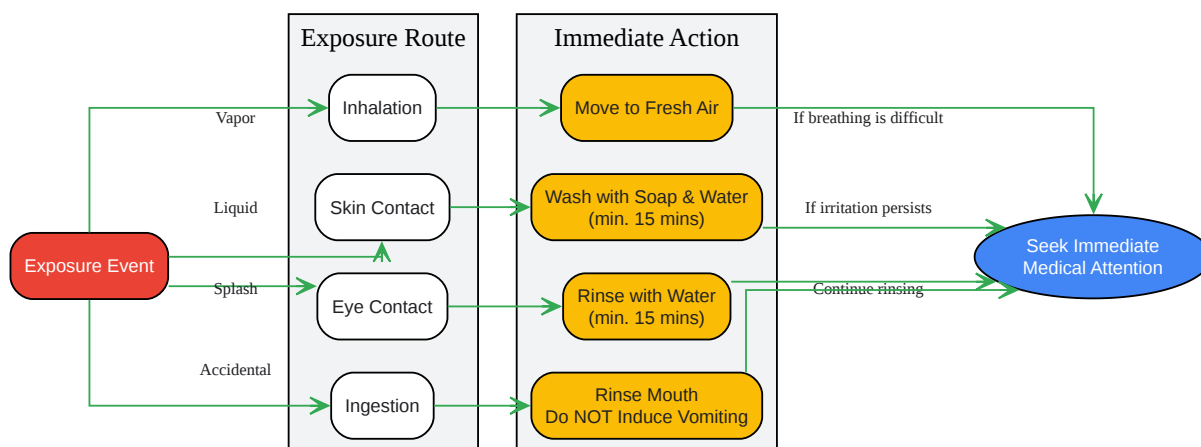
#### Detailed Protocols for Exposure Control:

- **Engineering Controls:** The primary method for controlling exposure to **1-Bromo-3-propylbenzene** vapors and aerosols is through the use of adequate ventilation.
  - **Protocol:** All handling of **1-Bromo-3-propylbenzene**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood.[\[6\]](#)[\[7\]](#) The fume hood should have a face velocity that meets institutional and regulatory standards to ensure vapors are effectively captured and exhausted.
- **Administrative Controls:** These are work practices and procedures that reduce the duration, frequency, and severity of exposure.
  - **Protocol:**
    1. Develop and strictly follow Standard Operating Procedures (SOPs) for all experiments involving this chemical.
    2. Ensure all personnel are trained on the specific hazards of **1-Bromo-3-propylbenzene** and the emergency procedures.
    3. Keep containers tightly closed when not in use.[\[6\]](#)[\[8\]](#)
    4. Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)
- **Personal Protective Equipment (PPE):** PPE should be considered the last line of defense.
  - **Protocol:**
    1. **Eye Protection:** Wear chemical safety goggles or a face shield that conforms to recognized standards (e.g., OSHA's 29 CFR 1910.133 or European Standard EN166).[\[9\]](#)[\[10\]](#)
    2. **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)[\[11\]](#) Inspect gloves for any signs of degradation or puncture before use.
    3. **Respiratory Protection:** Under normal conditions of use within a fume hood, respiratory protection is not typically required.[\[6\]](#)[\[10\]](#) However, in situations where engineering

controls are not sufficient or during a large-scale spill, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

## Section 4: Emergency Procedures - A Self-Validating System

In the event of an exposure or spill, a rapid and correct response is critical. The following protocols are designed to be a self-validating system, ensuring that appropriate actions are taken to minimize harm.



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Caption: First Aid Decision Tree for Exposure Incidents.

First-Aid Measures:

- Inhalation: If vapors are inhaled, immediately move the affected person to fresh air and keep them comfortable for breathing.[6][8][11] If breathing becomes difficult or symptoms persist, seek medical attention.[6][11]

- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[6\]](#)[\[8\]](#)[\[9\]](#) If skin irritation occurs or persists, seek medical advice.[\[9\]](#)[\[11\]](#)
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes. [\[6\]](#)[\[8\]](#)[\[11\]](#) Remove contact lenses if present and easy to do, and continue rinsing for at least 15 minutes.[\[6\]](#)[\[8\]](#)[\[11\]](#) It is crucial to seek immediate medical attention from an ophthalmologist.[\[12\]](#)
- Ingestion: If swallowed, rinse the mouth with water.[\[6\]](#) Do NOT induce vomiting.[\[12\]](#)[\[13\]](#) Seek immediate medical attention.[\[14\]](#)

#### Fire-Fighting Measures:

While **1-Bromo-3-propylbenzene** is not classified as flammable, it will burn.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[\[6\]](#)[\[11\]](#)
- Specific Hazards: During a fire, hazardous combustion products such as carbon monoxide, carbon dioxide, and hydrogen bromide gas can be produced.[\[9\]](#)[\[11\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [\[6\]](#)[\[9\]](#)

## Section 5: Storage and Disposal

Proper storage and disposal are critical to long-term safety and environmental protection.

#### Storage Protocol:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[6\]](#)[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[8\]](#)[\[10\]](#)
- Containers should be clearly labeled with the chemical name and all relevant hazard warnings.

#### Disposal Protocol:

- Dispose of waste and empty containers in accordance with all local, regional, and national regulations.
- Waste material should be treated as hazardous waste and disposed of through a licensed contractor. Do not allow the product to enter drains.[\[12\]](#)[\[13\]](#)

## Section 6: Toxicological and Ecological Information

#### Toxicological Summary:

The primary toxicological concerns for **1-Bromo-3-propylbenzene** are its irritant effects on the skin, eyes, and respiratory system, as established by its GHS classification.[\[1\]](#) There is limited publicly available data on the chronic toxicity, carcinogenicity, or reproductive toxicity of this specific compound. However, related bromo- and chloro-propanes have been noted for potential carcinogenic effects, suggesting that exposure should be minimized as a precautionary measure.[\[15\]](#) The symptoms of overexposure may include a burning sensation, coughing, wheezing, and headache.[\[12\]](#)

#### Ecological Information:

Data on the environmental fate and ecotoxicity of **1-Bromo-3-propylbenzene** is not extensively documented. However, related brominated aromatic compounds can be toxic to aquatic life.[\[12\]](#)[\[13\]](#) Therefore, it is imperative to prevent the release of this chemical into the environment.[\[12\]](#) Spills should be contained and collected, and the material should not be allowed to enter drains or waterways.[\[12\]](#)[\[16\]](#)

## Conclusion

**1-Bromo-3-propylbenzene** is a valuable reagent in chemical synthesis, but its safe use demands a comprehensive understanding of its hazards and the implementation of robust safety protocols. By adhering to the hierarchy of controls—prioritizing engineering solutions like fume hoods, reinforcing best practices through administrative controls, and utilizing appropriate personal protective equipment—researchers can effectively mitigate the risks of skin, eye, and respiratory irritation. A prepared and informed response to emergencies, guided by clear and logical procedures, further ensures a safe laboratory environment. This guide serves as a

technical resource to empower scientists and drug development professionals to handle **1-Bromo-3-propylbenzene** with the diligence and respect it requires, fostering a culture of safety and scientific integrity.

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[<https://www.benchchem.com/product/b1339706#1-bromo-3-propylbenzene-safety-data-sheet-sds-information>]

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